

Live Cell Imaging Protocol for Tracking 25-NBD Cholesterol: An Application Note

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Compound of Interest

Compound Name: 25-NBD Cholesterol

Cat. No.: B15567299

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Introduction

Cholesterol is a vital component of mammalian cell membranes, influencing membrane fluidity, organization, and the function of membrane-associated proteins. The intricate trafficking of cholesterol between organelles is crucial for maintaining cellular homeostasis, and its dysregulation is implicated in numerous diseases, including atherosclerosis and Niemann-Pick type C disease. **25-NBD Cholesterol** (25-[N-[(7-nitro-2-1,3-benzoxadiazol-4-yl)methyl]amino]-27-norcholesterol) is a fluorescent analog of cholesterol widely used to visualize and quantify cholesterol transport and distribution in living cells. The nitrobenzoxadiazole (NBD) fluorophore allows for real-time tracking of cholesterol dynamics using fluorescence microscopy. This application note provides a detailed protocol for live-cell imaging using **25-NBD Cholesterol**, data interpretation guidelines, and an overview of its application in studying cholesterol transport pathways.

Principle

25-NBD Cholesterol mimics the behavior of endogenous cholesterol and can be incorporated into cellular membranes. Its fluorescence properties are sensitive to the local environment, providing insights into membrane polarity and lipid packing. Upon excitation, typically around 485 nm, it emits fluorescence at approximately 535 nm, which can be detected using standard FITC/GFP filter sets on a fluorescence microscope, plate reader, or flow cytometer. By monitoring the fluorescence intensity and localization of **25-NBD Cholesterol** over time,

researchers can study its uptake, intracellular trafficking, and efflux, providing valuable information on cellular cholesterol metabolism.

Quantitative Data Summary

The following table summarizes representative quantitative data obtained from live-cell imaging experiments using **25-NBD Cholesterol**.

Parameter	Cell Type	Condition	Value	Reference
Fluorescence Lifetime (τ_{tot})	HEK293	Control	5.1 ± 0.1 ns	[1][2]
HEK293	Cholesterol Depletion (β -cyclodextrin)	4.4 ± 0.1 ns	[1][2]	
Uptake Concentration	THP-1 macrophages	4-hour incubation	5 $\mu\text{mol/l}$	[3]
Working Concentration	Various	General Live Cell Imaging	20 $\mu\text{g/ml}$	[4]

Experimental Protocols

Materials

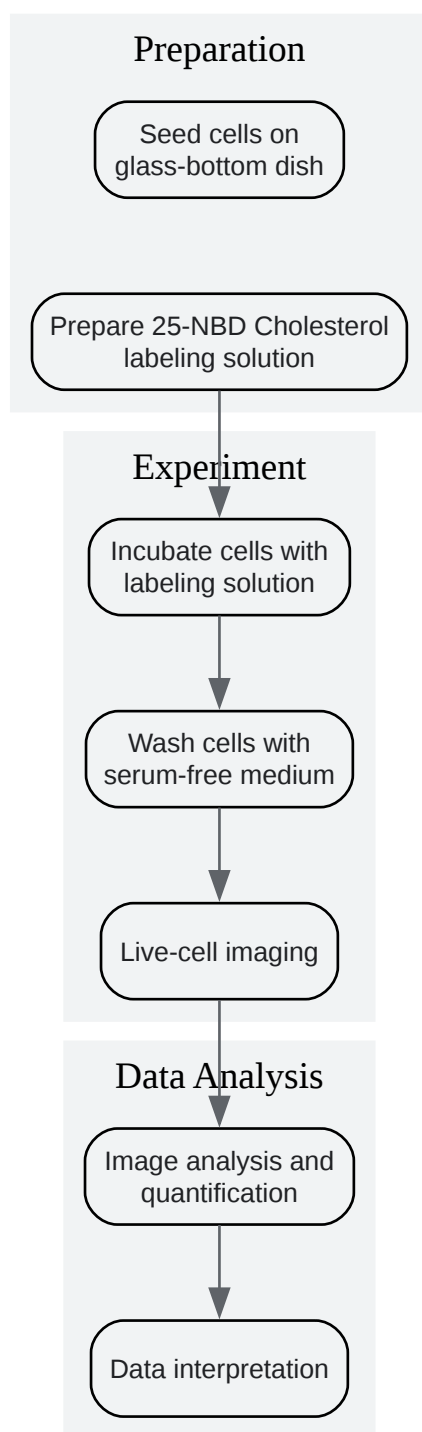
- **25-NBD Cholesterol** (powder or stock solution)
- Cell culture medium (serum-free for labeling, phenol red-free for imaging recommended)
- Phosphate-Buffered Saline (PBS), sterile
- Live-cell imaging compatible plates or dishes (e.g., glass-bottom dishes)
- Fluorescence microscope with a temperature and CO₂-controlled environmental chamber
- FITC/GFP filter set (Excitation: ~485 nm, Emission: ~535 nm)
- Optional: Hoechst 33342 or other live-cell nuclear stain

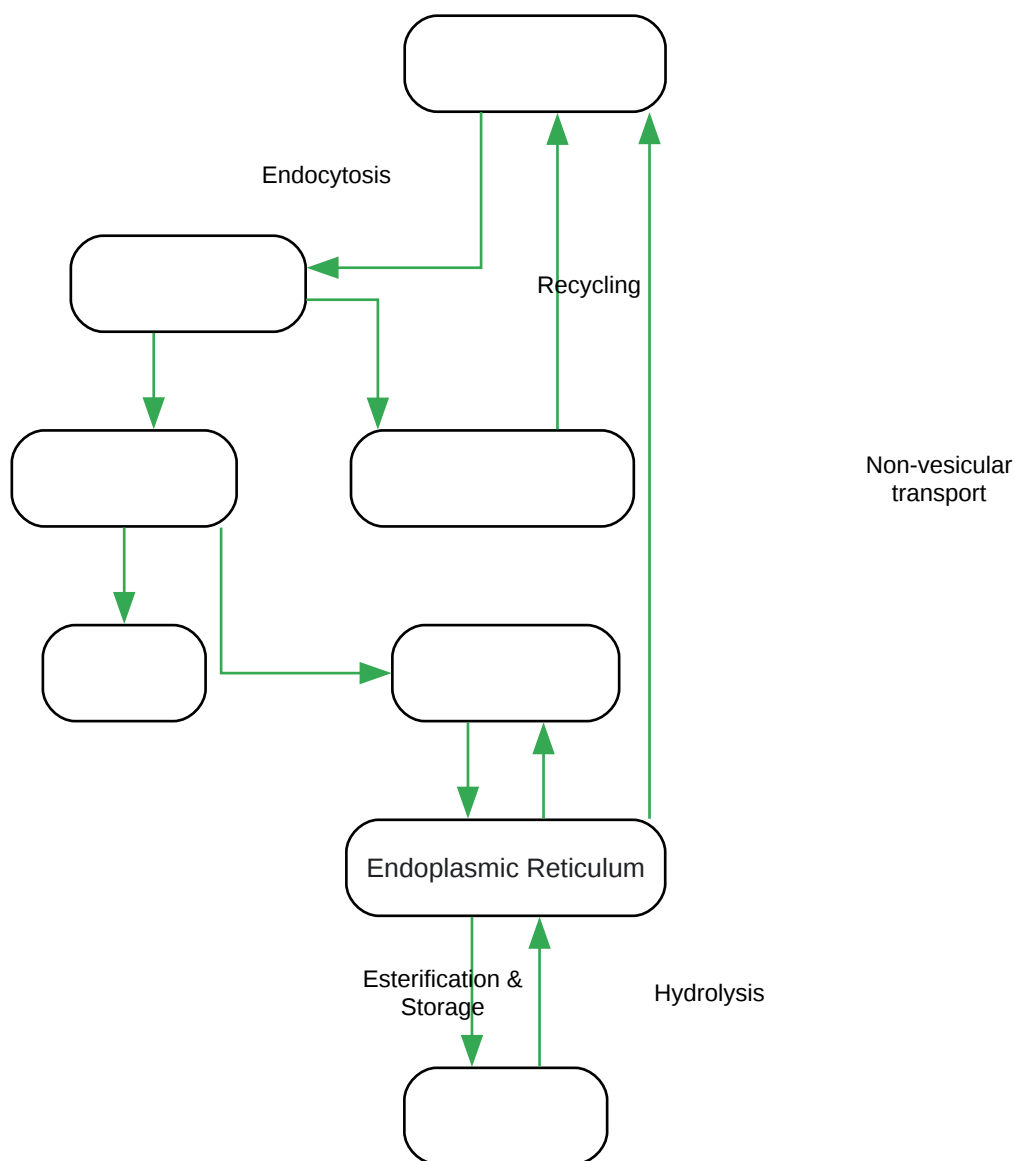
- Optional: Positive control for cholesterol transport inhibition (e.g., U-18666A)

Stock Solution Preparation

- Prepare a 1 mg/mL stock solution of **25-NBD Cholesterol**. If starting from a powder, dissolve it in ethanol or DMSO.^{[4][5]}
- Store the stock solution at -20°C, protected from light.^[4] The solution should be stable for several months under these conditions.

Experimental Workflow Diagram





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